

Potential research applications of Cbz-protected phenylalanine amide

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Compound of Interest

Compound Name: (S)-Benzyl (1-amino-1-oxo-3-phenylpropan-2-yl)carbamate

CAS No.: 4801-80-3

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An In-Depth Technical Guide to the Potential Research Applications of Cbz-Protected Phenylalanine Amide

Introduction

N-Carbobenzyloxy-L-phenylalanine amide (Cbz-L-Phe-NH₂) is a derivative of the essential amino acid L-phenylalanine, featuring a benzyloxycarbonyl (Cbz or Z) protecting group on the α -amino group and a primary amide at the carboxyl terminus. This unique combination of a bulky, hydrophobic side chain, a stable and removable protecting group, and a hydrogen-bond-donating amide moiety makes it a versatile building block in several areas of chemical and biomedical research. The Cbz group provides stability during multi-step syntheses and can be readily removed under non-acidic conditions, preserving the integrity of acid-labile functionalities within a molecule.^[1] The C-terminal amide is a common feature in many biologically active peptides and can influence their conformation, receptor binding, and pharmacokinetic properties.

This technical guide provides a comprehensive overview of the synthesis, properties, and potential research applications of Cbz-protected phenylalanine amide for researchers, scientists, and drug development professionals. It delves into its utility in peptide synthesis, as a scaffold for enzyme inhibitors, and in the realm of asymmetric synthesis, supported by detailed protocols and mechanistic insights.

Part 1: Synthesis and Characterization

Synthetic Route: Amidation of Cbz-L-Phenylalanine

The most common and straightforward method for the synthesis of Cbz-L-phenylalanine amide is the amidation of its corresponding carboxylic acid, N-Cbz-L-phenylalanine. This involves the activation of the carboxyl group followed by reaction with an ammonia source.

Experimental Protocol: Synthesis of Cbz-L-Phenylalanine Amide

This protocol is based on standard peptide coupling methodologies.^[2]

- **Activation of Carboxylic Acid:** In a round-bottom flask, dissolve N-Cbz-L-phenylalanine (1 equivalent) in an appropriate anhydrous solvent such as dichloromethane (DCM) or dimethylformamide (DMF). Cool the solution to 0 °C in an ice bath. Add a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC, 1.1 equivalents) and an additive to suppress racemization, such as 1-hydroxybenzotriazole (HOBt, 1.1 equivalents).^[3] Stir the mixture at 0 °C for 30 minutes. The formation of a white precipitate (dicyclohexylurea, DCU) will be observed if DCC is used.
- **Amidation:** To the activated ester solution, add a solution of ammonia in a suitable solvent (e.g., 0.5 M ammonia in 1,4-dioxane, 2-3 equivalents) dropwise at 0 °C. Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up and Purification:**
 - If DCC was used, filter off the DCU precipitate and wash it with a small amount of the reaction solvent.
 - Concentrate the filtrate under reduced pressure.

- Dissolve the residue in a water-immiscible organic solvent like ethyl acetate.
- Wash the organic layer sequentially with 5% aqueous citric acid solution, saturated aqueous sodium bicarbonate solution, and brine.[4]
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude Cbz-L-phenylalanine amide by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane) or by silica gel column chromatography.[3]

Causality Behind Experimental Choices:

- **Anhydrous Conditions:** The coupling reagents are sensitive to moisture, which can hydrolyze the activated intermediate and reduce the yield.
- **Low Temperature:** The activation and initial coupling steps are performed at 0 °C to minimize side reactions and prevent racemization of the chiral center.
- **HOBt Additive:** HOBt reacts with the initially formed O-acylisourea intermediate to form a more stable and less racemization-prone active ester.[2]
- **Aqueous Washes:** The acidic wash removes any unreacted basic components, the basic wash removes unreacted starting carboxylic acid and HOBt, and the brine wash removes residual water.

Physicochemical Properties

The physicochemical properties of Cbz-L-phenylalanine amide are crucial for its handling, storage, and application in various experimental setups.

Property	Value	Source
Molecular Formula	C17H18N2O3	N/A
Molecular Weight	298.34 g/mol	N/A
Appearance	White to off-white solid	[5][6]
Melting Point	Expected to be higher than Cbz-L-Phe-OH (85-87 °C) due to intermolecular hydrogen bonding of the amide group.	[5][6]
Solubility	Sparingly soluble in water; soluble in methanol, DMF, and DCM.	[5][6]
Optical Rotation	Specific rotation is expected to be similar to related Cbz-L-phenylalanine derivatives.	[5][7]

Analytical Characterization

The identity and purity of synthesized Cbz-L-phenylalanine amide should be confirmed using standard analytical techniques:

- ¹H NMR Spectroscopy: The proton NMR spectrum will show characteristic peaks for the aromatic protons of the phenylalanine and Cbz groups, the benzylic protons of the Cbz group, the α- and β-protons of the phenylalanine backbone, and the amide protons.[8]
- ¹³C NMR Spectroscopy: The carbon NMR will show distinct signals for the carbonyl carbons (amide and carbamate), the aromatic carbons, and the aliphatic carbons of the molecule.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the calculated molecular weight of the compound.
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the N-H stretching of the amide and carbamate, C=O stretching of the amide and carbamate, and aromatic C-H and C=C stretching.

- High-Performance Liquid Chromatography (HPLC): Chiral HPLC can be used to determine the enantiomeric purity of the product.

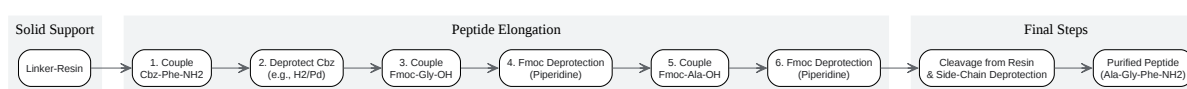
Part 2: Core Research Applications

Peptide Synthesis

Cbz-L-phenylalanine amide is a valuable building block for the synthesis of peptides with a C-terminal amide. Many naturally occurring peptide hormones and neurotransmitters possess a C-terminal amide, which often confers resistance to enzymatic degradation by carboxypeptidases and can be crucial for biological activity.

Workflow: Solid-Phase Peptide Synthesis (SPPS) of a C-terminally Amidated Peptide

The following diagram illustrates the incorporation of Cbz-L-phenylalanine amide as the first amino acid in the Fmoc/tBu solid-phase peptide synthesis of a hypothetical tripeptide, Phe-Gly-Ala-NH₂. While Cbz protection is more common in solution-phase synthesis, this example demonstrates the general principle of using a pre-formed amino acid amide. In a typical Fmoc-based SPPS, a Rink Amide resin would be used to generate the C-terminal amide. However, if a specific C-terminal amino acid amide is desired as the starting point, it can be coupled to a suitable resin.



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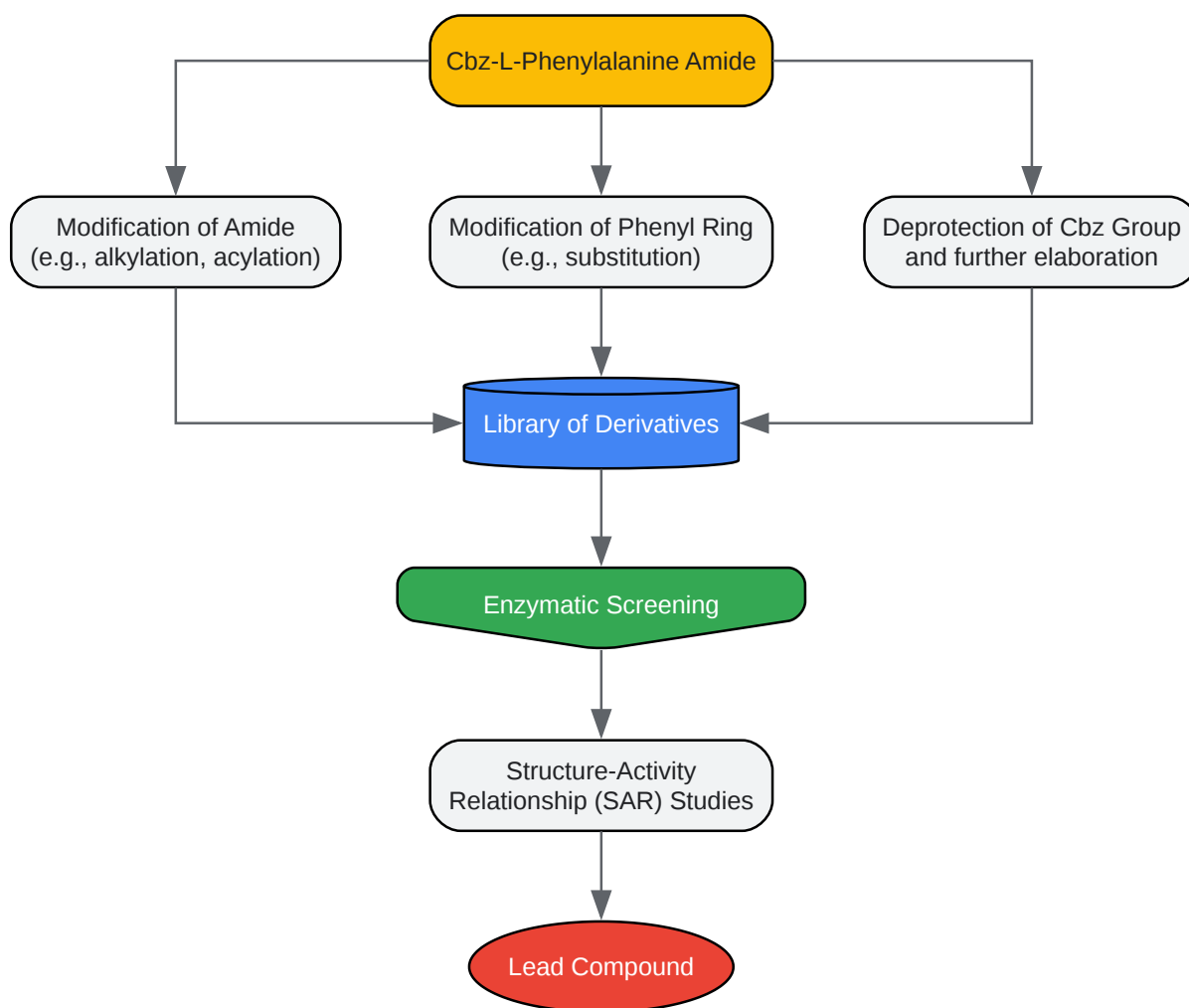
Caption: Workflow for Solid-Phase Peptide Synthesis.

Enzyme Inhibition

The phenylalanine scaffold is a common motif in the design of inhibitors for various enzymes, particularly proteases that have a preference for hydrophobic residues in their active sites. Cbz-L-phenylalanine amide can serve as a starting point for the synthesis of peptidomimetic

inhibitors. The amide group can be further modified to introduce functionalities that interact with the enzyme's active site or improve the compound's pharmacokinetic properties. For instance, derivatives of phenylalanine have been explored as inhibitors for HIV-1 capsid formation and carbonic anhydrase.[9][10]

Logical Pathway for Inhibitor Design:



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Caption: Drug Discovery Pathway.

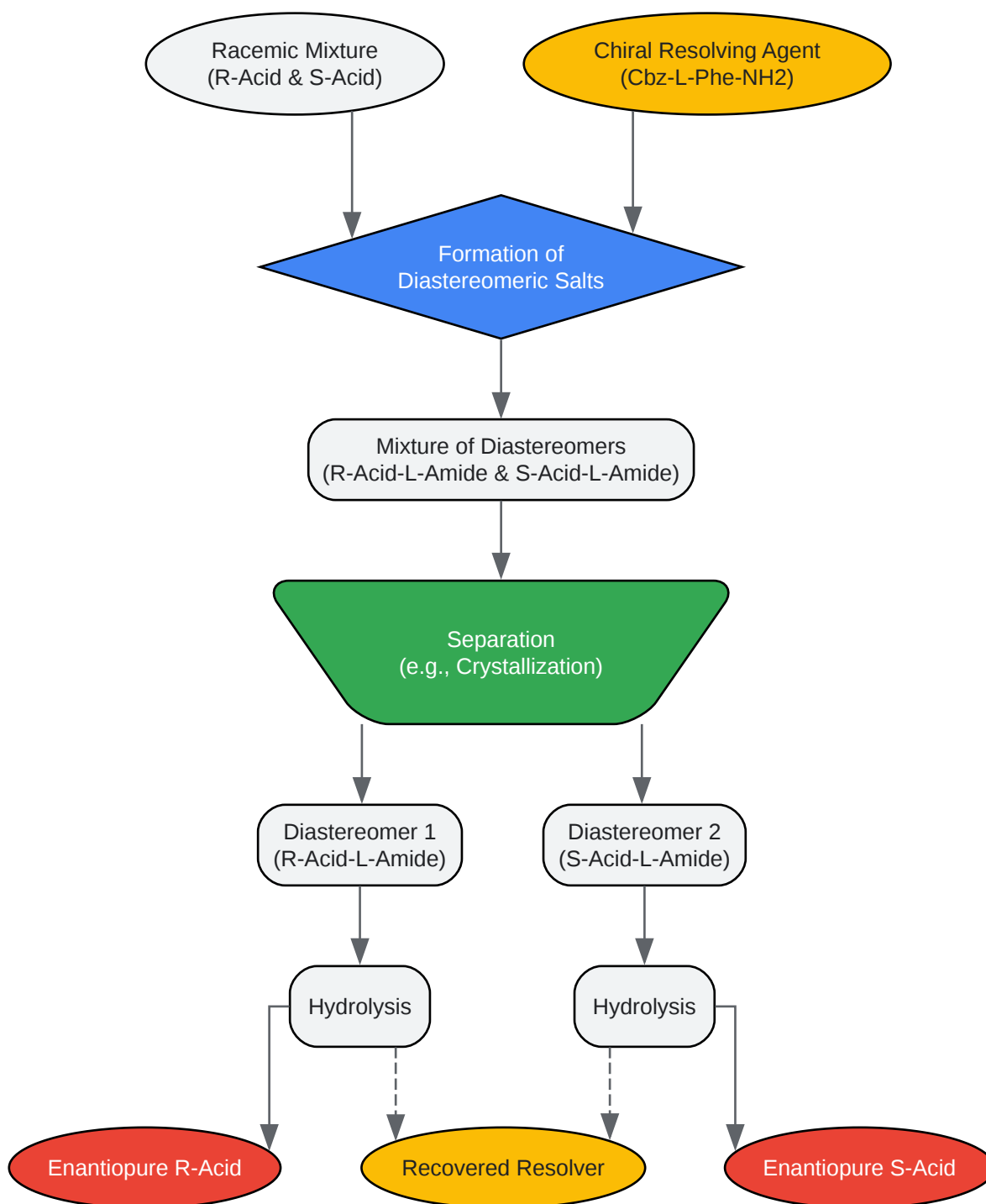
Asymmetric Synthesis and Chiral Resolution

The inherent chirality of Cbz-L-phenylalanine amide makes it a valuable tool in asymmetric synthesis.

Chiral Auxiliary: The molecule can be used as a chiral auxiliary, where it is temporarily incorporated into a prochiral molecule to direct a stereoselective reaction. After the desired stereocenter is created, the auxiliary can be cleaved and recovered. The bulky Cbz and phenyl groups can effectively shield one face of a reactive center, leading to high diastereoselectivity.

Chiral Resolving Agent: Cbz-L-phenylalanine amide can also be used to resolve racemic mixtures of carboxylic acids. The amide can react with the racemic acid to form a mixture of diastereomeric salts. These diastereomers have different physical properties (e.g., solubility) and can be separated by fractional crystallization or chromatography. Subsequent hydrolysis of the separated diastereomers yields the enantiomerically pure acids and regenerates the resolving agent.

Mechanism of Chiral Resolution:



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Caption: Chiral Resolution Process.

Conclusion

Cbz-protected phenylalanine amide is a multifaceted molecule with significant potential in various research domains. Its utility as a building block for C-terminally amidated peptides is well-established in principle. Furthermore, its rigid, chiral scaffold makes it an attractive starting point for the design of novel enzyme inhibitors and a valuable tool in asymmetric synthesis. The synthetic accessibility and chemical stability of this compound, coupled with the biological significance of the phenylalanine moiety, ensure its continued relevance in the fields of medicinal chemistry, chemical biology, and materials science. Further exploration of its applications, particularly in the development of peptidomimetics and as a chiral catalyst, is warranted and promises to yield exciting new discoveries.

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